

Pam3-Cys-OH: A Technical Guide to the Synthetic Bacterial Lipopeptide Analog

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Compound of Interest

Compound Name: Pam3-Cys-OH

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Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Pam3-Cys-OH**, a synthetic triacylated lipopeptide that mimics the acylated amino terminus of bacterial lipoproteins. As a potent agonist for the Toll-like Receptor 2 and 1 (TLR2/TLR1) heterodimer, it serves as a powerful tool for immunological research and a promising candidate for vaccine adjuvant development. This document details its chemical properties, mechanism of action, immunological effects, and applications, supplemented with detailed experimental protocols, quantitative data summaries, and pathway visualizations to facilitate its practical use in a research and development setting.

Introduction: Understanding Pam3-Cys-OH

Pam3-Cys-OH, or N- α -Palmitoyl-S-[2,3-bis(palmitoyloxy)-(2RS)-propyl]-L-cysteine, is a synthetic lipoamino acid that represents the core immunostimulatory motif of lipoproteins found in the cell walls of both Gram-positive and Gram-negative bacteria. These bacterial lipoproteins are a class of pathogen-associated molecular patterns (PAMPs) recognized by the innate immune system.

The synthetic nature of **Pam3-Cys-OH** and its derivatives ensures a high degree of purity and freedom from microbial contaminants, making it a reliable reagent for immunological studies. While the core **Pam3-Cys-OH** structure is highly hydrophobic, it is often conjugated to peptides

to enhance solubility and modulate its biological activity.[1] A widely studied analog is Pam3CSK4 (Pam3Cys-Ser-(Lys)4), which incorporates a hydrophilic tetra-lysine tail to improve aqueous solubility and has been shown to be a potent immune activator.[1][2] The R-stereoisomer of the glycerol moiety in Pam3Cys derivatives has been shown to be more effective at inducing cytokine and antibody production compared to the S-configuration.[1][3]

Chemical and Physical Properties

Pam3-Cys-OH is characterized by its three palmitic acid chains linked to a glyceryl-cysteine core. This high lipid content is responsible for both its biological activity and its challenging solubility profile.

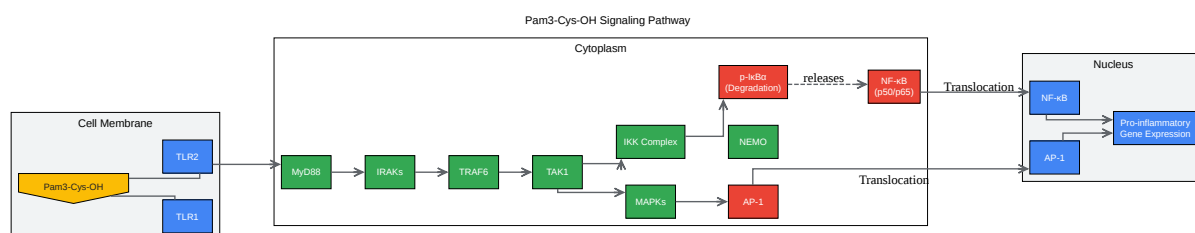
Property	Value	Reference
Chemical Formula	C ₅₄ H ₁₀₃ NO ₇ S	[4]
Molecular Weight	910.46 g/mol	
CAS Number	87420-41-5	
Appearance	Solid	
Purity	≥95-98% (typically by TLC or UHPLC)	
Solubility	Poor in aqueous solutions; soluble in organic solvents like DMSO.	[1][5]
Core Structure	Tripalmitoyl-S-glyceryl-cysteine	[1]

Mechanism of Action: TLR1/TLR2 Signaling

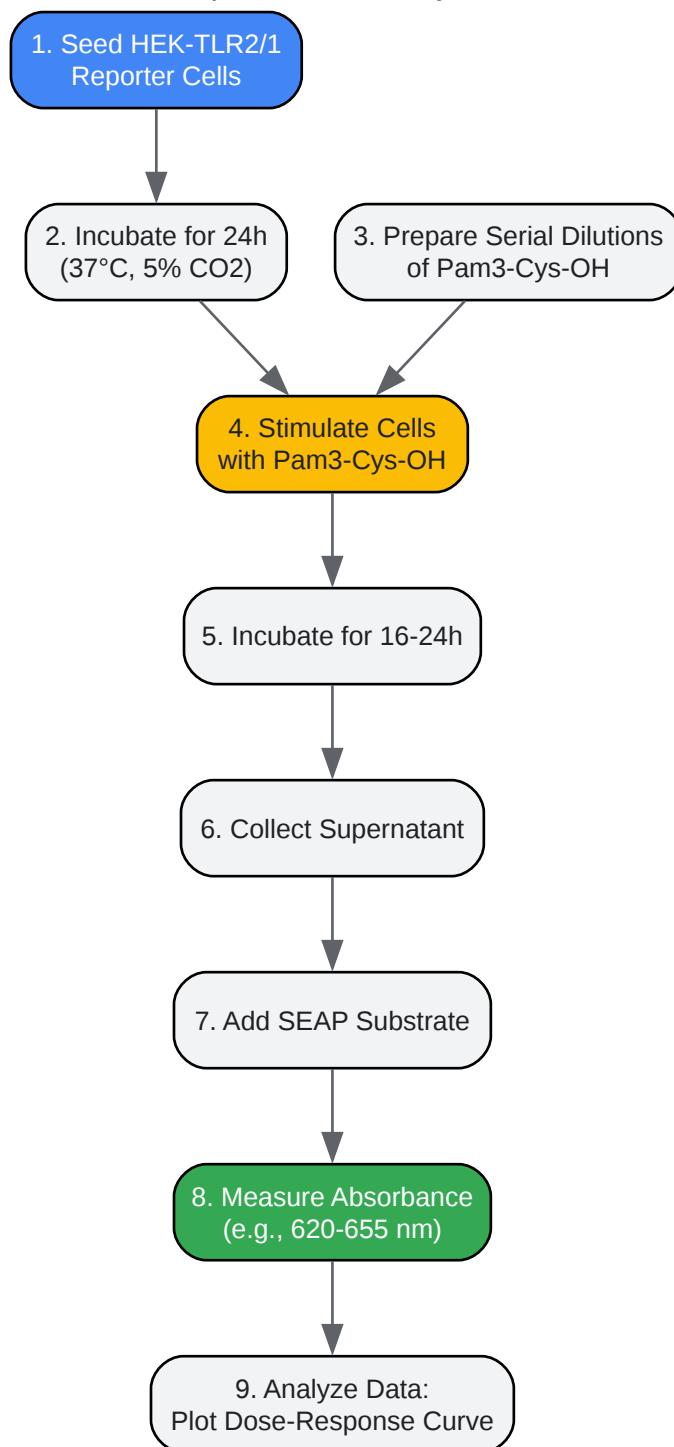
Pam3-Cys-OH and its triacylated analogs are recognized by a heterodimer of Toll-like Receptor 2 (TLR2) and Toll-like Receptor 1 (TLR1) on the surface of immune cells such as macrophages and dendritic cells.[6] This recognition is specific to the triacylated nature of the lipopeptide; diacylated lipopeptides are typically recognized by a TLR2/TLR6 heterodimer.

Upon binding, the TLR2/TLR1 complex undergoes a conformational change, initiating a downstream signaling cascade primarily through the myeloid differentiation primary response

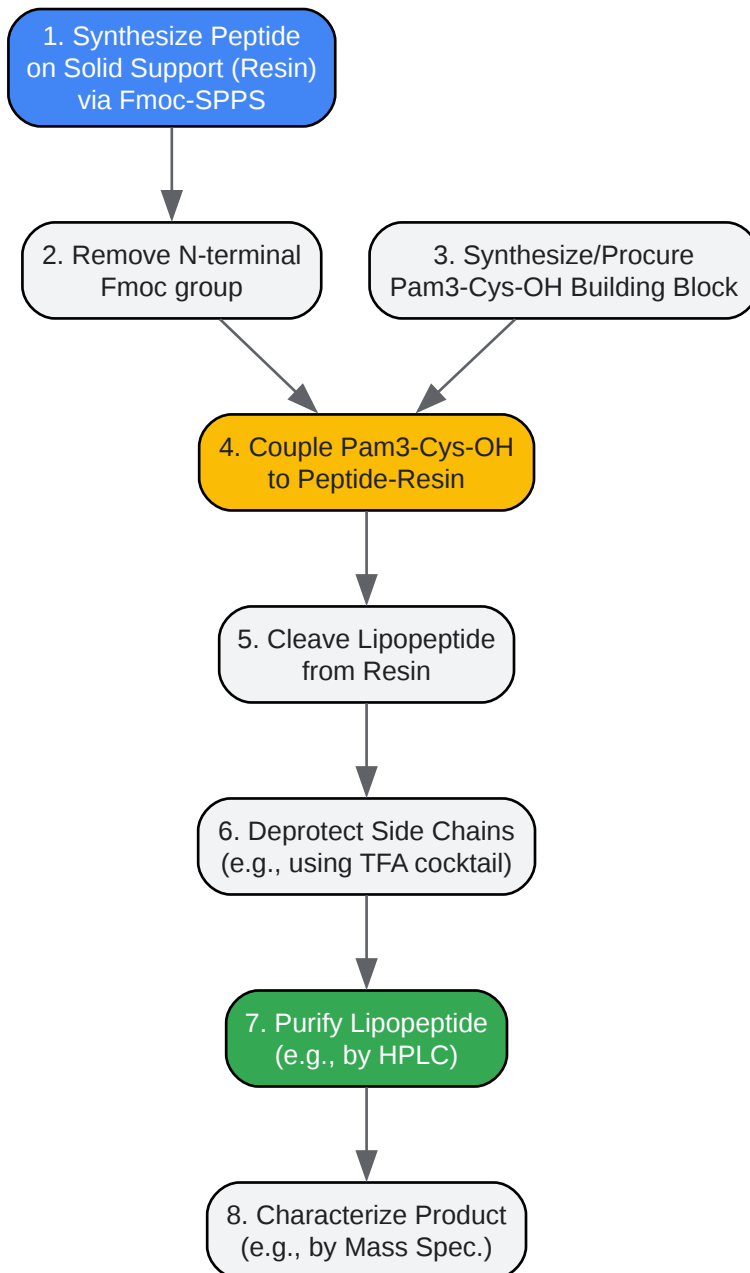
88 (MyD88) adaptor protein. This leads to the activation of key transcription factors, including nuclear factor-kappa B (NF- κ B) and activator protein-1 (AP-1), which orchestrate the expression of pro-inflammatory genes.



TLR Reporter Cell Assay Workflow



General Workflow for Pam3-Cys-Peptide Synthesis



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